

Spectroscopic Profile of 1-(2-Aminoethyl)pyrrolidine: A Technical Guide

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Compound of Interest

Compound Name: 1-(2-Aminoethyl)pyrrolidine

Cat. No.: B145720

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **1-(2-Aminoethyl)pyrrolidine**, a versatile heterocyclic building block.^{[1][2]} The information presented is curated for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details the compound's Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, supplemented with experimental protocols and a visual workflow for spectroscopic analysis.

Chemical and Physical Properties

1-(2-Aminoethyl)pyrrolidine, with the chemical formula $C_6H_{14}N_2$ and a molecular weight of 114.19 g/mol, is a colorless to pale yellow liquid.^{[2][3]} It is characterized by a distinct amine-like odor and is soluble in water.^[2]

Table 1: Physicochemical Properties of **1-(2-Aminoethyl)pyrrolidine**

Property	Value	Reference
CAS Number	7154-73-6	[1][4]
Molecular Formula	C ₆ H ₁₄ N ₂	[1][4][5]
Molecular Weight	114.19 g/mol	[4][5]
Boiling Point	66-70 °C at 23 mmHg	[4]
Density	0.901 g/mL at 25 °C	[1][4]
Refractive Index (n _{20/D})	1.468	[1][4]
Flash Point	47 °C (116.6 °F) - closed cup	[4]

Spectroscopic Data

The following sections present the key spectroscopic data for **1-(2-Aminoethyl)pyrrolidine**, crucial for its identification and characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. The ¹H and ¹³C NMR data provide detailed information about the hydrogen and carbon framework of the molecule.

¹H NMR Spectrum

The proton NMR spectrum of **1-(2-Aminoethyl)pyrrolidine** is typically recorded in deuterated chloroform (CDCl₃). The chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS).

Table 2: ¹H NMR Spectroscopic Data for **1-(2-Aminoethyl)pyrrolidine**

Assignment	Chemical Shift (ppm)
A	2.807
B	2.53
C	2.51
D	1.77
E	1.61

Data sourced from a 90 MHz spectrum in CDCl₃.[\[6\]](#)[\[7\]](#)

¹³C NMR Spectrum

While specific peak data from the search results is limited, ¹³C NMR spectra for **1-(2-Aminoethyl)pyrrolidine** are available and can be obtained from sources such as SpectraBase.[\[3\]](#)[\[8\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of **1-(2-Aminoethyl)pyrrolidine** would be expected to show characteristic absorptions for N-H and C-N bonds.

Table 3: Key IR Absorptions for **1-(2-Aminoethyl)pyrrolidine**

Functional Group	Expected Wavenumber (cm ⁻¹)
N-H stretch (amine)	3300-3500
C-H stretch (aliphatic)	2850-3000
N-H bend (amine)	1590-1650
C-N stretch	1000-1250

Note: The exact peak positions can be found on various spectral databases. The techniques used for acquiring IR spectra include capillary cell (neat) and ATR-IR.[\[3\]](#)

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of a compound. The mass spectrum of **1-(2-Aminoethyl)pyrrolidine** shows a molecular ion peak and several characteristic fragment ions.

Table 4: Mass Spectrometry Data for **1-(2-Aminoethyl)pyrrolidine**

m/z	Relative Intensity (%)
114.0	3.2
85.0	6.3
84.0	100.0
70.0	3.9
56.0	4.4
55.0	13.7
42.0	29.8
30.0	10.3

Data obtained with a source temperature of 250 °C, a sample temperature of 180 °C, and at 75 eV.[5][6] The peak at m/z 114.0 corresponds to the molecular ion $[M]^+$.[5]

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above.

NMR Spectroscopy

- Sample Preparation: A small amount of **1-(2-Aminoethyl)pyrrolidine** (approximately 0.04 ml) is dissolved in deuterated chloroform ($CDCl_3$, approximately 0.5 ml).[6][7]
- Instrumentation: A standard NMR spectrometer, such as a Bruker AC-300 operating at 300 MHz for 1H NMR, is used.[9]

- Data Acquisition: The spectrum is acquired at room temperature (297K) with tetramethylsilane (TMS) as an internal reference standard.[9]

Infrared (IR) Spectroscopy

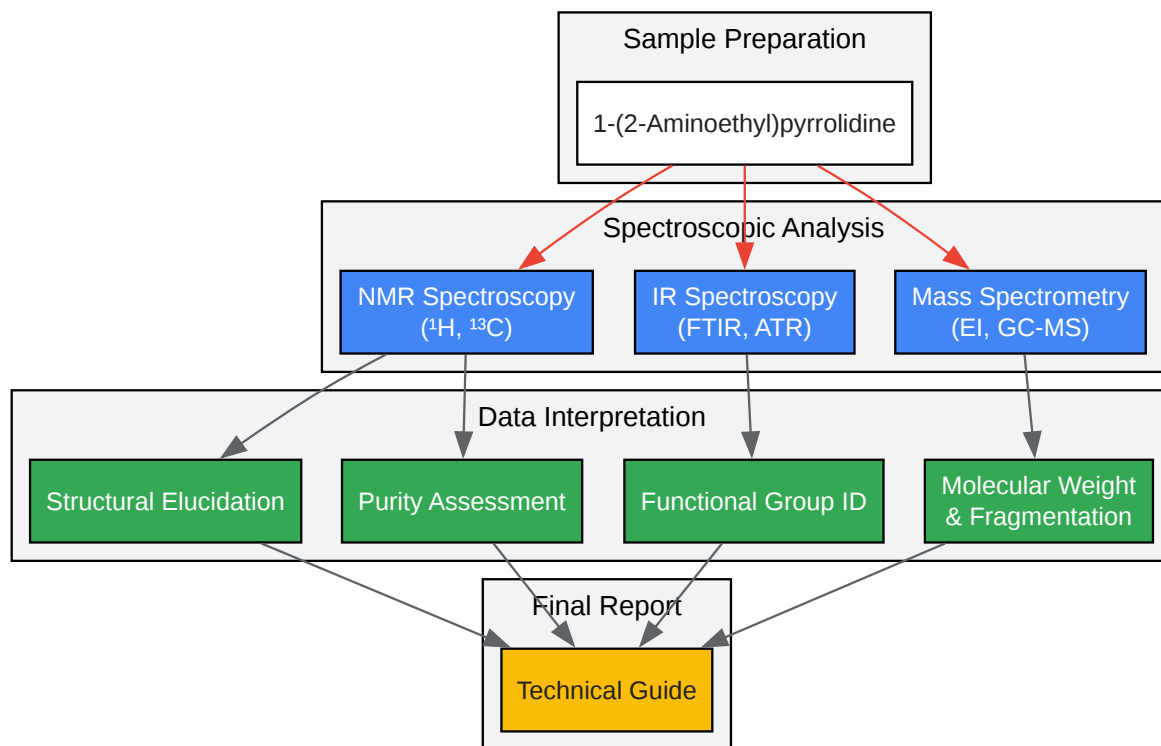
- Neat (Capillary Cell): A drop of the liquid sample is placed between two salt plates (e.g., NaCl or KBr) to form a thin capillary film. The spectrum is then recorded using an FTIR spectrometer.[3]
- Attenuated Total Reflectance (ATR): A small amount of the sample is placed directly on the ATR crystal (e.g., DuraSamplIR II). The spectrum is recorded using an instrument like a Bruker Tensor 27 FT-IR.[3]

Mass Spectrometry

- Sample Introduction: The sample is introduced into the mass spectrometer, often via gas chromatography (GC-MS) for volatile liquids.
- Ionization: Electron impact (EI) ionization is commonly used, with a standard energy of 75 eV.[5][6]
- Analysis: The ions are separated by their mass-to-charge ratio in a mass analyzer. The detector records the abundance of each ion. The source temperature is maintained at approximately 250 °C and the sample temperature at 180 °C.[5][6]

Spectroscopic Analysis Workflow

The following diagram illustrates a typical workflow for the spectroscopic analysis of a chemical compound like **1-(2-Aminoethyl)pyrrolidine**.



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Caption: Workflow for Spectroscopic Analysis.

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